Structural comparison: 3-(2,4,5-Triethoxyphenoxy)propionic acid vs Trepibutone

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Compound of Interest	
Compound Name:	*3-(2,4,5-Triethoxyphenoxy)propionic acid*
CAS No.:	*1951442-04-8*
Cat. No.:	*B1410607*

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A Guide to the Structural and Functional Characteristics of Trepibutone

An In-Depth Analysis for Researchers and Drug Development Professionals

Introduction: Clarifying Chemical Identity

In the field of pharmaceutical research, precise molecular identification is paramount. This guide addresses the structural and functional properties of the compound commonly known as Trepibutone. It is crucial to note at the outset a point of potential confusion in chemical nomenclature. The topic of this guide was initially framed as a comparison involving "**3-(2,4,5-Triethoxyphenoxy)propionic acid**." However, extensive database verification confirms that the therapeutic agent in question, identified by the CAS Number 41826-92-0, is not a phenoxy-propionic acid derivative. The correct and established chemical identity is Trepibutone, with the IUPAC name 4-oxo-4-(2,4,5-triethoxyphenyl)butanoic acid. This guide will, therefore, serve as a comprehensive technical overview of Trepibutone, clarifying its correct structure and detailing its mechanism of action, physicochemical properties, and relevant experimental protocols.

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Chemical and Structural Analysis

Trepibutone is a synthetic compound recognized for its therapeutic applications in functional gastrointestinal disorders.[1] Its structure is characterized by a tri-substituted benzene ring linked to a butanoic acid chain via a ketone group. This arrangement is distinct from a phenoxy ether linkage.

IUPAC Name and Synonyms

- IUPAC Name: 4-oxo-4-(2,4,5-triethoxyphenyl)butanoic acid[2][3]
- Common Synonyms: Trepibutone, 3-(2',4',5'-triethoxybenzoyl)propionic acid, AA-149, Supacal, Colibil[2][4][5]
- CAS Number: 41826-92-0[2][4]

Chemical Structure Diagram

The structural representation of Trepibutone is provided below. The diagram highlights the key functional groups: the triethoxy-substituted phenyl ring, the ketone, and the carboxylic acid moiety, which are central to its chemical behavior and biological activity.

Caption: Chemical structure of Trepibutone.

Physicochemical Properties

A summary of key physicochemical properties for Trepibutone is presented in the table below. These parameters are fundamental for understanding the compound's behavior in biological systems and for formulation development.

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Property	Value	Source(s)
Molecular Formula	$C_{16}H_{22}O_6$	[2][4]
Molecular Weight	310.34 g/mol	[2][4]
CAS Number	41826-92-0	[2][4]
Appearance	Solid powder	[4]
XLogP3	2.1	[2]
InChI Key	YPTFHLJNWSJXKG-UHFFFAOYSA-N	[2]

Mechanism of Action

Trepibutone exhibits a multifaceted mechanism of action, primarily classified as a choleretic and spasmolytic agent.[1] This dual activity makes it effective in managing conditions characterized by impaired bile flow and gastrointestinal cramping.[1][6]

- Choleretic Effect: Trepibutone stimulates the secretion of bile and pancreatic juices.[6][7] This action is crucial for digestion, particularly the emulsification and absorption of fats. The increased bile flow helps alleviate symptoms associated with bile deficiency.[1] Research in canine models suggests that Trepibutone enhances the bile acid-independent fraction of canalicular bile formation, likely mediated by an increased transfer of sodium into the canaliculi.

- Spasmolytic Effect: The compound acts as a smooth muscle relaxant in the gastrointestinal tract.[6] It alleviates spasms in the smooth muscles, including the sphincter of Oddi, which helps to lower the internal pressure within the gallbladder and bile duct.[7] This relaxation is achieved by modulating the activity of neurotransmitters and ion channels that govern muscle contractions, including inhibiting acetylcholine-induced contractions.[1]

- Anti-inflammatory Properties: Some evidence also suggests that Trepibutone may possess anti-inflammatory properties, which can be beneficial in gastrointestinal disorders where inflammation is a contributing factor.

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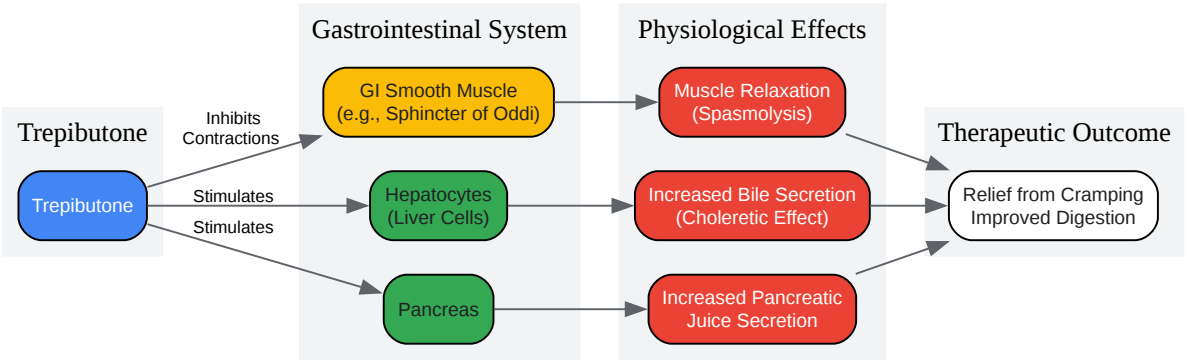
The diagram below illustrates the primary pathways through which Trepibutone exerts its therapeutic effects.



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Caption: Mechanism of action of Trepibutone.

Pharmacokinetic Profile

Studies in rats have provided insights into the biotransformation of Trepibutone. The primary metabolic pathways involve:

- O-de-ethylation at the C-4' and C-5' positions of the phenyl ring.
- Beta-hydroxylation of the ethoxy group at the C-5' position.

These metabolic products are excreted in both unconjugated and conjugated forms (likely as glucuronides and/or sulphates) in the urine and bile. Repeated administration in rats did not show evidence of drug accumulation or induction of its own metabolism.

Supporting Experimental Data & Protocols

To facilitate further research, this section provides outlines of standard experimental protocols for evaluating the key bioactivities of Trepibutone. These methodologies are designed to be self-validating and are based on established pharmacological models.

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Protocol 1: In-vivo Assessment of Choleretic Activity (Canine Model)

Objective: To quantify the dose-dependent effect of Trepibutone on bile flow in an anesthetized dog model.

Methodology Rationale: The canine model is a well-established system for studying biliary secretion due to anatomical and physiological similarities to humans. Anesthetized preparations allow for direct and continuous measurement of bile flow.

Step-by-Step Protocol:

- Animal Preparation: Adult mongrel dogs are fasted overnight with free access to water. Anesthesia is induced and maintained (e.g., with sodium pentobarbital).
- Surgical Procedure: A laparotomy is performed. The cystic duct is ligated to ensure that all collected bile is of hepatic origin. The common bile duct is cannulated for bile collection. A femoral vein is cannulated for drug administration.
- Equilibration: A stabilization period of 30-60 minutes is allowed post-surgery to ensure a steady baseline bile flow.
- Bile Collection: Bile is collected in pre-weighed tubes at regular intervals (e.g., 15 minutes). The volume is determined gravimetrically.
- Drug Administration: Trepibutone is administered intravenously (i.v.) at escalating doses (e.g., 1, 3, 10 mg/kg). A sufficient time interval is allowed between doses to observe the full effect and return to baseline.
- Data Analysis: The bile flow rate (ml/min/kg) is calculated for each collection period. The percentage increase in bile flow from baseline is determined for each dose. A dose-response curve can then be generated.
- (Optional) Mechanistic Analysis: To distinguish between canalicular and ductular secretion, a marker like ^{14}C-erythritol can be infused. Its clearance into the bile is an indicator of canalicular bile flow.

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Expected Results: Intravenous administration of Trepibutone is expected to produce a dose-dependent increase in bile flow.[7]

Protocol 2: In-vitro Assessment of Spasmolytic Activity (Isolated Guinea Pig Ileum)

Objective: To evaluate the ability of Trepibutone to inhibit smooth muscle contractions induced by a spasmogen like acetylcholine.

Methodology Rationale: The isolated organ bath is a classic pharmacological tool that allows for the study of drug effects on muscle tissue in a controlled environment, free from systemic influences. The guinea pig ileum is rich in muscarinic receptors and provides robust, reproducible contractions in response to acetylcholine.

Step-by-Step Protocol:

- Tissue Preparation: A guinea pig is euthanized, and a segment of the terminal ileum is excised and placed in a physiological salt solution (e.g., Tyrode's solution), gassed with 95% O_2 / 5% CO_2.
- Organ Bath Setup: The ileum segment (2-3 cm) is mounted in an organ bath containing the physiological solution at 37°C. One end is fixed, and the other is attached to an isometric force transducer connected to a data acquisition system.
- Equilibration: The tissue is allowed to equilibrate under a resting tension (e.g., 1 g) for 45-60 minutes, with washes every 15 minutes.
- Induction of Contraction: A submaximal concentration of acetylcholine (ACh) is added to the bath to induce a stable contraction.
- Drug Application: Once a stable contraction is achieved, cumulative concentrations of Trepibutone are added to the bath. The relaxation of the tissue is recorded.
- Data Analysis: The relaxation induced by Trepibutone is expressed as a percentage of the maximal contraction induced by ACh. An IC_{50} value (the concentration of Trepibutone that causes 50% relaxation) can be calculated to quantify its potency.

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Conclusion

Trepibutone (CAS 41826-92-0), correctly identified as 4-oxo-4-(2,4,5-triethoxyphenyl)butanoic acid, is a therapeutic agent with a well-defined dual mechanism of action as a choleretic and a spasmolytic. Its chemical structure, featuring a triethoxy-substituted benzoyl group linked to butanoic acid, underpins its activity in promoting bile and pancreatic secretion while simultaneously relaxing gastrointestinal smooth muscle. This guide has clarified its chemical identity, detailed its functional properties, and provided robust experimental frameworks for its continued investigation. For researchers in gastroenterology and drug development, a precise understanding of Trepibutone's structure-activity relationship is essential for its optimal application and the exploration of new therapeutic avenues.

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